

Comprehensive Safety and Handling Guide for 4-Bromo-1H-indazol-5-amine

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Compound of Interest

Compound Name: 4-bromo-1H-indazol-5-amine

CAS No.: 1781483-33-7

Cat. No.: B6261517

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As a Senior Application Scientist, I frequently consult with medicinal chemists and process engineers on the safe integration of reactive building blocks into drug discovery pipelines. **4-Bromo-1H-indazol-5-amine** (CAS: 1781483-33-7) is a highly valuable, yet hazardous, halogenated indazole used extensively in the [1\[1\]](#).

Handling this compound requires more than just standard laboratory precautions; it demands a mechanistic understanding of its physicochemical properties to design a self-validating safety protocol. This guide provides the operational, PPE, and disposal frameworks necessary to handle this compound safely and efficiently.

Physicochemical Properties & Hazard Profile

To establish an effective safety protocol, we must first understand the compound's intrinsic properties. The lipophilic nature of the brominated indazole core allows it to partition into lipid bilayers, increasing dermal absorption risks. Simultaneously, the primary amine acts as a nucleophile and potential skin sensitizer.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	4-Bromo-1H-indazol-5-amine
CAS Registry Number	1[1]
Molecular Formula	1[1]
Molecular Weight	1[1]
Storage Conditions	2[2]

Table 2: GHS Hazard and Precautionary Statements

Classification	Codes	Description
Hazard Statements	2[2]	Harmful if swallowed; Causes skin irritation; Causes serious eye irritation; May cause respiratory irritation.
Precautionary Statements	2[2]	Avoid breathing dust; Wear protective gloves/eye protection; IF IN EYES: Rinse cautiously with water.

Scientific Causality: The H315 and H319 classifications are driven by the primary amine's basicity and reactivity, which can disrupt cellular membranes upon contact. The H335 classification highlights the danger of aerosolized dust, necessitating strict respiratory and environmental controls.

Personal Protective Equipment (PPE) Matrix

Based on the hazard profile, a robust PPE matrix is required. Every piece of equipment is selected to mitigate a specific chemical interaction.

- Hand Protection (Nitrile Gloves):
 - Selection: Minimum thickness of 0.11 mm for solid handling. If dissolving in aggressive organic solvents (e.g., DMSO, DMF), upgrade to 0.4 mm thickness or double-glove.

- Causality: Nitrile provides superior chemical resistance to amines compared to latex. DMSO rapidly permeates the skin and acts as a carrier solvent; if a glove breach occurs, DMSO will transport the dissolved brominated indazole directly into the bloodstream.
- Eye Protection (Chemical Splash Goggles):
 - Selection: ANSI Z87.1 compliant snug-fitting goggles.
 - Causality: The powder form poses a severe risk of corneal abrasion and irritation (H319). Standard safety glasses lack the necessary orbital seal to protect against aerosolized particulates during weighing.
- Respiratory Protection (Engineering Controls):
 - Selection: Primary containment within a certified Class II Type A2 biological safety cabinet or chemical fume hood.
 - Causality: The compound is a known respiratory irritant (H335). Engineering controls are the primary defense mechanism to prevent inhalation.
- Body Protection:
 - Selection: Flame-retardant, fluid-resistant lab coat with knit cuffs.

Operational Workflow: Step-by-Step Handling Protocol

This protocol ensures a self-validating safety system where each step verifies the integrity of the previous one.

Step 1: Pre-Operational Checks

- Airflow Verification: Confirm the chemical fume hood face velocity is operating between 80-100 feet per minute (fpm).
- Glove Integrity: Inspect nitrile gloves for micro-tears using the pneumatic inflation method prior to donning.

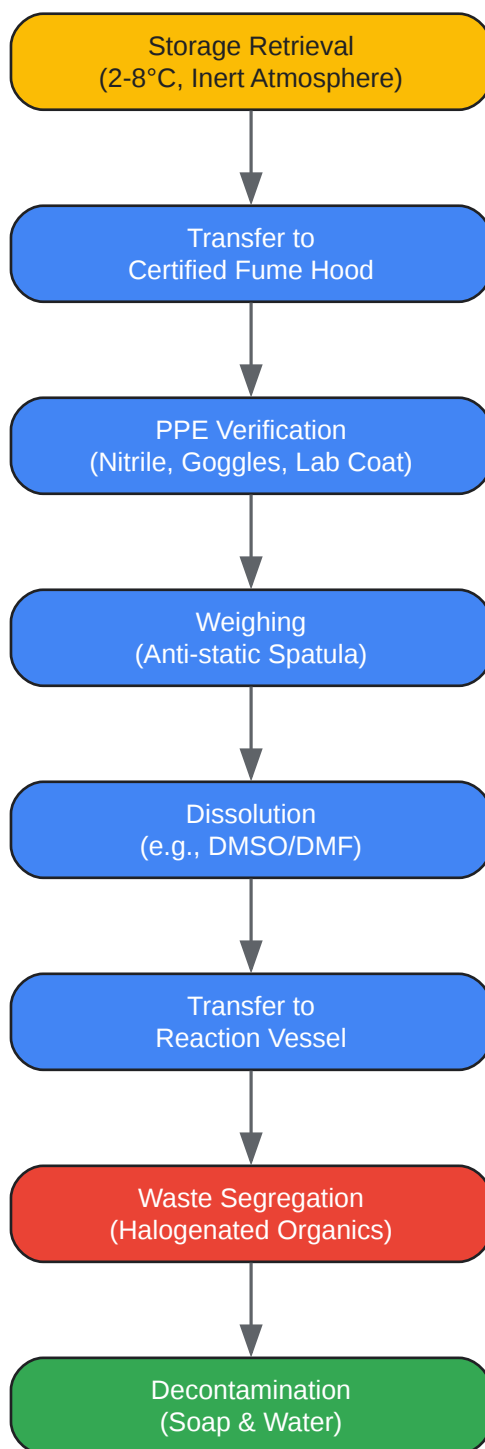
- **Workspace Clearance:** Ensure the workspace is entirely free of incompatible materials, particularly strong oxidizing agents which can react violently with primary amines.

Step 2: Weighing and Transfer

- **Equilibration:** Remove the sealed vial of **4-bromo-1H-indazol-5-amine** from [2\[2\]](#). Allow it to equilibrate to room temperature within a desiccator. **Causality:** Opening a cold vial introduces atmospheric moisture, which can degrade the amine via oxidative pathways.
- **Containment:** Transfer the sealed vial into the certified fume hood.
- **Dispensing:** Using an anti-static micro-spatula, carefully dispense the required mass onto a tared, anti-static weighing boat. **Causality:** Anti-static tools prevent the fine powder from aerosolizing due to electrostatic repulsion, directly mitigating the H335 inhalation risk.
- **Resealing:** Cap the source vial immediately and purge with an inert gas (Nitrogen or Argon) before returning to storage.

Step 3: Dissolution and Reaction Setup

- **Direct Transfer:** Transfer the weighed solid directly into the reaction vessel.
- **Solvent Addition:** Add the appropriate solvent (e.g., anhydrous DMF or DMSO) slowly down the interior wall of the vessel to wash down any residual powder.
- **Sealing:** Hermetically seal the reaction vessel before removing it from the fume hood environment.



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Workflow for handling **4-bromo-1H-indazol-5-amine**, from storage to waste segregation.

Emergency Response & Disposal Plans

Even with rigorous protocols, accidental exposure or spills can occur. The following procedures outline immediate mitigation strategies.

Spill Cleanup Procedure

- **Isolate:** Evacuate the immediate area if the spill is large (>50g). For typical bench-scale spills (<5g), proceed to clean up while maintaining fume hood operation.
- **Contain (No Dry Sweeping):** Do not dry sweep the powder. Causality: Dry sweeping aerosolizes the hazardous dust, exacerbating inhalation and ocular exposure risks.
- **Neutralize/Collect:** Lightly dampen the spilled powder with a compatible, low-toxicity solvent (e.g., isopropanol) to suppress dust formation. Wipe up the slurry using absorbent chemical spill pads.
- **Sanitize:** Wash the spill area thoroughly with an alkaline detergent and water to remove trace amine residues.

Waste Segregation Plan

Proper disposal is critical for environmental compliance and laboratory safety.

- **Solid Waste:** Contaminated gloves, weighing boats, and spill pads must be placed in a clearly labeled, sealable biohazard or chemical solid waste bag.
- **Liquid Waste:** Solutions containing **4-bromo-1H-indazol-5-amine** must be collected in a designated "Halogenated Organic Waste" carboy. Causality: The presence of the bromine atom classifies this as halogenated waste. Mixing halogenated waste with non-halogenated waste violates EPA and local disposal regulations, and can lead to dangerous exothermic reactions or excessive disposal fees.

References

- National Center for Biotechnology Information (PubChem) - 1H-Indazol-5-amine, 4-bromo- | C₇H₆BrN₃ | CID 69611225. Available at:[\[Link\]](#)

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Sources

- 1. 1H-Indazol-5-amine, 4-bromo- | C₇H₆BrN₃ | CID 69611225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 885518-53-6|4-Bromo-1H-indazol-6-amine|BLD Pharm [bldpharm.com]
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